

What are the physical and chemical properties of dimethyl fluoromalonate?

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Compound of Interest

Compound Name: Dimethyl fluoromalonate

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Dimethyl Fluoromalonate: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the physical and chemical properties of **dimethyl fluoromalonate** (CAS No. 344-14-9). It is a valuable fluorinated building block in organic synthesis, particularly for the preparation of various fluorinated compounds used in the pharmaceutical and agrochemical industries.^[1] This document consolidates key data, experimental protocols, and reaction mechanisms to serve as a comprehensive resource.

Physical Properties

Dimethyl fluoromalonate is a clear, colorless liquid with a fruity odor.^[1] Its key physical characteristics are summarized below. Data is compiled from various chemical suppliers and databases.

Property	Value	Source
Molecular Formula	C ₅ H ₇ FO ₄	[1][2][3][4]
Molecular Weight	150.11 g/mol	[1][2][3]
Appearance	White to light yellow crystal powder or clear, colorless liquid	[1][5]
Boiling Point	111-112 °C at 45 mmHg[4][5] 140.3 ± 20.0 °C at 760 mmHg[2]	[2][4][5]
Density	1.211 g/cm ³ [5] 1.2 ± 0.1 g/cm ³ [2]	[2][5]
Refractive Index (n ₂₀ /D)	1.383[2] 1.4032[4]	[2][4]
Flash Point	38.4 °C	[2][5]
Vapor Pressure	6.2 ± 0.3 mmHg at 25°C	[2]
Storage Temperature	2-8°C, under an inert atmosphere	[2][6]

Chemical Properties

The presence of a fluorine atom significantly influences the reactivity of **dimethyl fluoromalonate**, making it a versatile reagent in organic synthesis.[1]

Reactivity and Stability

- **Reactivity:** **Dimethyl fluoromalonate** is a highly reactive molecule.[1] The electron-withdrawing nature of the fluorine atom increases the acidity of the alpha-carbon proton, facilitating its participation in a variety of reactions. It is known to undergo nucleophilic substitution, esterification, and Michael additions.[1] It serves as a potent source of fluorine in the synthesis of complex organic molecules.[1]
- **Stability:** The compound is stable under normal ambient and anticipated storage conditions. [7] However, it is reactive and should be handled with care. Conditions to avoid include heat,

flames, and sparks.[2] Exposure to light, particularly UV light, can lead to the formation of free radicals and cause degradation over time.[8]

- Hazardous Reactions: It can react violently with strong oxidizing agents.[2][7] Hazardous combustion products include carbon monoxide and hydrogen fluoride.[2]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **dimethyl fluoromalonate**.

Spectrum Type	Key Peaks / Shifts	Source
¹ H NMR	δH (CDCl ₃ , 400 MHz) 3.85 (6H, s, CH ₃), 5.31 (1H, d, ² JHF 48.0, CHF)	[9]
¹³ C NMR	δC (CDCl ₃ , 100 MHz) 53.48 (CH ₃), 85.19 (d, ¹ JCF 197.2, C–F), 164.39 (d, ² JCF 24.0, C=O)	[9]
¹⁹ F NMR	δF (CDCl ₃ , 376 MHz): -195.73 (d, ² JHF 48.0, CH–F)	[9]
IR (Infrared)	(neat, cm ⁻¹) 2962, 1748, 1438, 1250, 1206, 1112, 1016	[9]
Mass Spec (EI+)	m/z 150 (3%, [M] ⁺), 119 (42%, [M-OMe] ⁺), 91 (73%, [M-COOMe] ⁺), 59 (100%, [COOMe] ⁺)	[9]

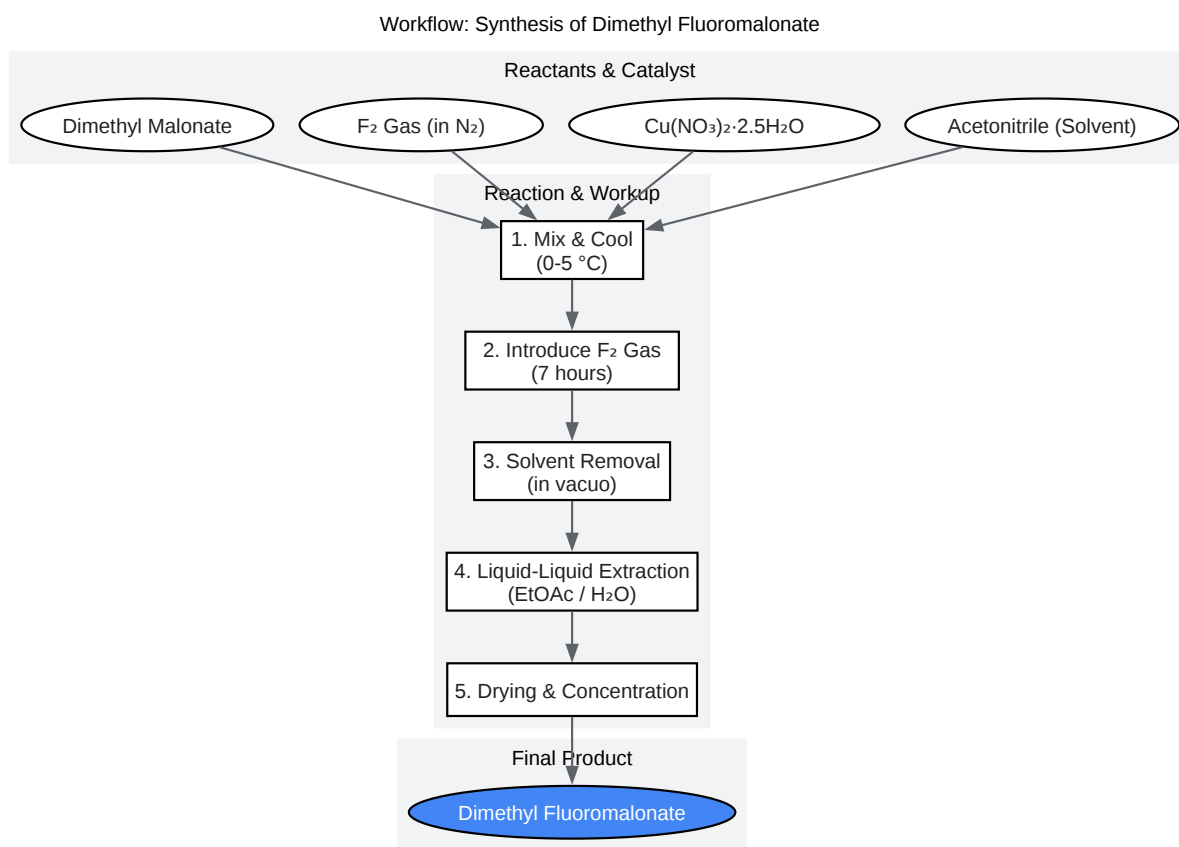
Experimental Protocols

Synthesis of Dimethyl Fluoromalonate

A common method for synthesizing **dimethyl fluoromalonate** is through the direct fluorination of dimethyl malonate.

Protocol: Direct Fluorination with F₂ Gas^[9]

- Dissolve dimethyl malonate (0.15 mol) and Cu(NO₃)₂·2.5H₂O (15 mmol) in acetonitrile (85 mL).
- Cool the mixture to 0–5 °C and stir at 650 rpm using an overhead stirrer.
- Purge the system with N₂ for 5 minutes.
- Introduce fluorine gas (20% v/v in N₂, 50 mL min⁻¹) into the reaction mixture for 7 hours.
- After the reaction, purge the system with nitrogen for 20 minutes.
- Remove the solvent in vacuo.
- Partition the residue between water (30 mL) and ethyl acetate (20 mL).
- Extract the aqueous phase with ethyl acetate (2 x 20 mL).
- Combine the organic layers and wash with saturated brine (20 mL).
- Dry the organic layer over sodium sulphate and evaporate the solvent under reduced pressure to yield dimethyl 2-fluoromalonate as a colorless oil.



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Caption: General workflow for the synthesis of **dimethyl fluoromalonate**.

Purification

For reactions requiring high purity, the product can be purified using column chromatography.

Protocol: Column Chromatography Purification[10]

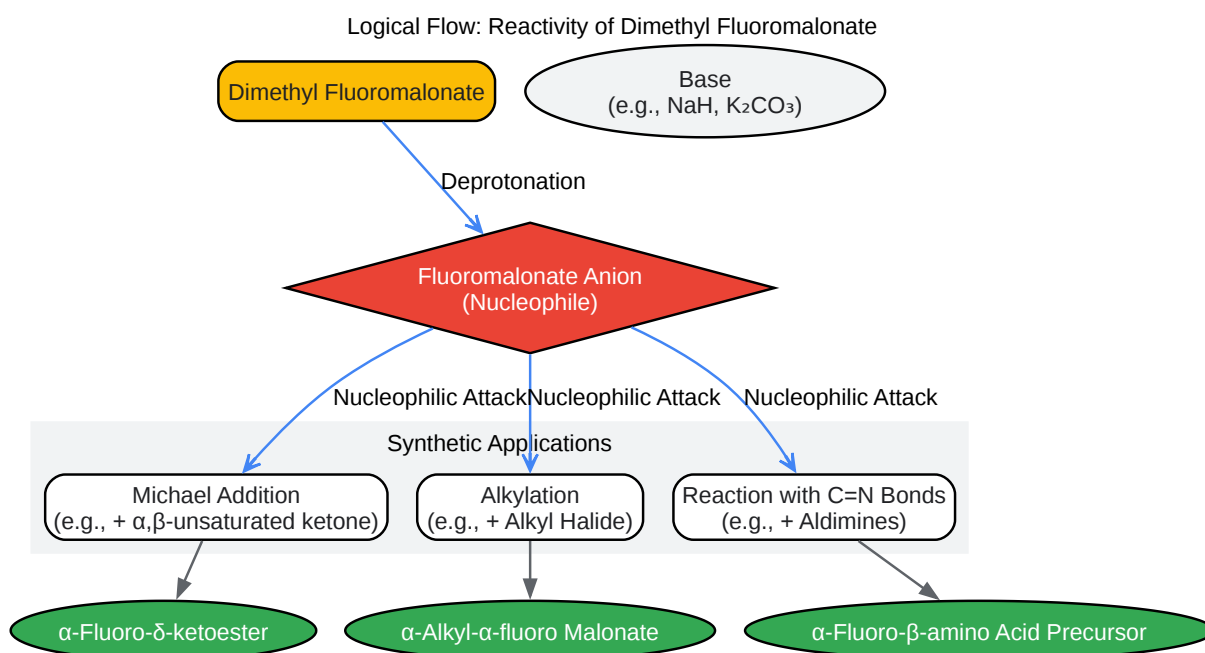
- Neutralize the crude reaction mixture with aqueous NaHCO_3 .
- Extract the product with CH_2Cl_2 (3 x 10 mL).
- Combine the organic layers, wash with brine (20 mL), and dry over Na_2SO_4 .
- Concentrate the solution under reduced pressure.
- Purify the residue by column chromatography on silica gel using a hexane- CH_2Cl_2 eluent system.

Applications in Synthesis

Dimethyl fluoromalonate is a key intermediate for creating more complex fluorinated molecules. Its reactions often involve the deprotonation of the α -carbon followed by reaction with an electrophile.

Michael Addition Reactions

The anion of **dimethyl fluoromalonate** can act as a nucleophile in Michael addition reactions with α,β -unsaturated compounds. This is a powerful method for C-C bond formation.



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Caption: Reactivity pathways of **dimethyl fluoromalonate** in synthesis.

Synthesis of Fluoroacrylates

A reaction with formaldehyde can be used to synthesize fluorinated acrylic ester monomers, which are important for polymer chemistry. For example, 2-fluoroacrylic chloride can be prepared in three steps from dimethyl 2-fluoromalonate.[11]

Safety and Handling

Dimethyl fluoromalonate is a hazardous chemical that requires careful handling.

- GHS Classification: It is classified as toxic if swallowed, toxic in contact with skin, and toxic if inhaled.[3] It causes severe skin burns and eye damage.[2][3][12]
- Personal Protective Equipment (PPE): Use in a chemical fume hood is required.[2] Wear appropriate protective gloves, clothing, safety goggles, and a face shield.[2][13] A positive pressure self-contained breathing apparatus (SCBA) should be used when necessary.[13]
- First Aid: In case of skin contact, immediately wash with copious amounts of water for at least 15-20 minutes while removing contaminated clothing.[2][13] For eye contact, flush immediately with running water for at least 20 minutes.[13] If inhaled, move the victim to fresh air.[2][13] Seek immediate medical attention in all cases of exposure.[2]
- Fire Fighting: Use dry chemical, carbon dioxide, or water spray for small fires.[13] Vapors may form explosive mixtures with air.[7][13]

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